

Application Note: Meyer-Schuster Rearrangement of TMS-Protected Propargylic Alcohols

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Compound of Interest

Compound Name: 5-Trimethylsilyl-1-penten-4-YN-3-OL
CAS No.: 5272-35-5
Cat. No.: B1627424

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Executive Summary

This application note details the protocol for the Gold(I)-catalyzed Meyer-Schuster rearrangement of trimethylsilyl (TMS)-protected propargylic alcohols. While the classical Meyer-Schuster rearrangement utilizes strong Brønsted acids to convert propargylic alcohols into

-unsaturated carbonyls, it often suffers from poor functional group tolerance and competition from the Rupe rearrangement.

The protocol described herein utilizes N-Heterocyclic Carbene (NHC)-Gold(I) catalysis. By employing TMS-protected substrates (propargyl silyl ethers), researchers can achieve rearrangement under essentially neutral conditions. This method is critical for drug development pipelines involving acid-sensitive scaffolds, enabling the high-yield synthesis of

-unsaturated ketones and aldehydes (or isolable silyl enol ethers) with high

-stereoselectivity.

Introduction & Mechanistic Rationale

The Challenge of the Classical Route

The traditional Meyer-Schuster rearrangement involves the acid-catalyzed isomerization of secondary or tertiary propargyl alcohols.

- Limitation 1: Harsh acidic conditions (e.g.,
) degrade sensitive pharmacophores.
- Limitation 2: Tertiary substrates often undergo the competing Rupe rearrangement (dehydration to enynes) rather than the desired 1,3-transposition.

The Solution: Gold(I) Catalysis with TMS-Protection

Using TMS-protected propargylic alcohols (

) offers a distinct chemoselective advantage. The Gold(I) catalyst acts as a "soft" Lewis acid, activating the alkyne

-system without protonating other basic sites on the molecule.

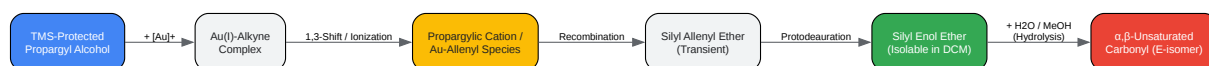
Why TMS Protection?

- Suppression of Side Reactions: The bulky TMS group prevents non-specific dehydration.
- Intermediate Control: In anhydrous solvents, the reaction can be arrested at the silyl enol ether stage (a Mukaiyama enol ether), providing a valuable nucleophile for subsequent steps (e.g., Mukaiyama-Aldol).
- Mild Hydrolysis: In the presence of catalytic water/methanol, the TMS group is cleaved in situ after migration, releasing the thermodynamic enone product.

Mechanistic Pathway

The reaction proceeds via

-activation of the alkyne by the cationic Au(I) species, followed by a 1,3-migration of the siloxy group (or ionization/recombination) to form an allenyl ether intermediate. Hydrolysis of this intermediate yields the final carbonyl.



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Figure 1: Mechanistic flow of the Gold(I)-catalyzed rearrangement of propargyl silyl ethers.

Experimental Protocol

Reagents & Materials

- Substrate: TMS-protected propargylic alcohol (prepared via standard HMDS or TMSCl/Imidazole protection).
- Catalyst:[IPrAuCl] (Chloro[1,3-bis(2,6-diisopropylphenyl)imidazol-2-ylidene]gold(I)).
- Silver Salt (Activator):AgSbF₆ (Silver hexafluoroantimonate). Note: AgOTf is a viable alternative but SbF₆⁻ often yields faster kinetics.
- Solvent: Methanol (MeOH) for direct enone synthesis; Dichloromethane (DCM) for silyl enol ether isolation.
- Standard: 1,3,5-Trimethoxybenzene (for NMR yield determination).

Standard Procedure (Enone Synthesis)

Objective: Conversion of 1-phenyl-1-(trimethylsilyloxy)prop-2-yne to cinnamaldehyde (Model System).

- Catalyst Activation (In Situ):
 - In a glovebox or under Argon, charge a flame-dried vial with IPrAuCl (2 mol%) and AgSbF₆ (2 mol%).

- Add anhydrous MeOH (0.1 M concentration relative to substrate).
- Stir for 5 minutes. A white precipitate (AgCl) will form. Filtration is optional but not strictly necessary for this scale.
- Substrate Addition:
 - Dissolve the TMS-protected propargylic alcohol (1.0 equiv) in a minimal amount of MeOH.
 - Add the substrate solution to the catalyst mixture.
- Reaction:
 - Stir at Room Temperature (23 °C).
 - Monitoring: Monitor by TLC or LC-MS. Reaction is typically complete within 1-4 hours.
 - Observation: The disappearance of the alkyne stretch ($\sim 2100\text{ cm}^{-1}$) in IR is a quick diagnostic tool.
- Workup:
 - Concentrate the reaction mixture under reduced pressure.
 - Dilute with

or DCM and filter through a short pad of silica gel to remove gold residues.
 - Evaporate solvents to yield the crude

-unsaturated carbonyl.
- Purification:
 - Purify via flash column chromatography (Hexanes/EtOAc).

Comparative Data: Yield & Selectivity

The following table illustrates the efficiency of the Gold(I)/TMS protocol compared to classical acid catalysis for a tertiary substrate (prone to Rupe rearrangement).

Substrate (Tertiary)	Method	Catalyst	Yield (%)	Selectivity (E:Z)
1,1-diphenylprop-2-yn-1-ol	Classical	20% , reflux	45%	N/A (Rupe Enynes formed)
1,1-diphenylprop-2-yn-1-ol	Modern	IPrAuCl/AgSbF ₆ , MeOH	92%	>20:1
TMS-Ether of above	This Protocol	IPrAuCl/AgSbF ₆ , MeOH	96%	>20:1

Table 1: Comparison of methods. The TMS-ether variant (Row 3) provides the highest yield by suppressing initial ionization side-reactions.

Critical Process Parameters & Troubleshooting

Solvent Effects (The "Water" Factor)

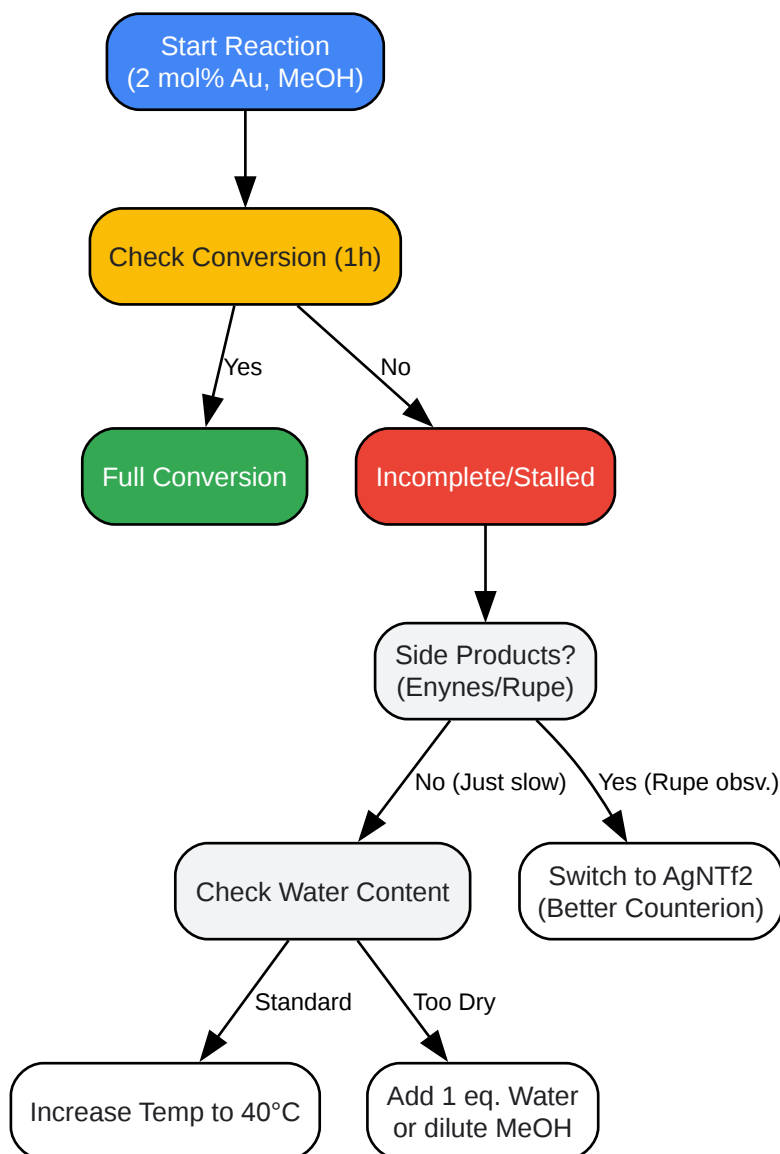
While the reaction requires a proton source for the final tautomerization, the source of the proton matters.

- MeOH: Promotes rapid desilylation and formation of the carbonyl.
- Anhydrous DCM: Stabilizes the silyl enol ether intermediate. If you observe low conversion to the ketone, add 1-2 equiv of water or switch to MeOH/DCM (1:10).

Catalyst Poisoning

Gold(I) catalysts are thiophilic. Ensure substrates are free of thiols or thioethers, which will irreversibly bind the gold. Nitrogen heterocycles (pyridines) may also inhibit the catalyst; if present, increase catalyst loading to 5 mol% or use a more non-coordinating counterion ().

Decision Tree for Optimization



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Figure 2: Troubleshooting workflow for stalled or selective Meyer-Schuster rearrangements.

Strategic Variations: The "Intercepted" Rearrangement

For advanced drug synthesis, the TMS-protected protocol allows for the interception of the intermediate.

Protocol Variation: Synthesis of

-Iodo-Enones By adding N-Iodosuccinimide (NIS) to the reaction mixture of the TMS-propargyl alcohol:

- The Gold activates the alkyne.^[1]
- The TMS group migrates.
- NIS intercepts the gold-alkenyl species. Result: Formation of highly functionalized

-iodo-enones, which are precursors for Suzuki couplings. This is not possible with the classical acid method.

References

- Nolan, S. P., et al. (2009). "Gold(I)-Catalyzed Meyer-Schuster Rearrangement of Propargylic Acetates and Ethers." Organic Letters.
- Dudley, G. B., et al. (2009).^[2] "The Meyer–Schuster rearrangement for the synthesis of α,β -unsaturated carbonyl compounds." Organic & Biomolecular Chemistry.
- Gagosz, F., et al. (2016). "Intercepting the Gold-Catalyzed Meyer-Schuster Rearrangement." Chemistry - A European Journal.
- Cadierno, V., et al. (2011). "Microwave-Assisted Meyer-Schuster Rearrangement." Journal of Organic Chemistry.
- Zhang, L., et al. (2005). "Gold-Catalyzed Efficient Formation of α,β -Unsaturated Ketones from Propargylic Alcohols." Angewandte Chemie International Edition.

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Sources

- [1. discovery.ucl.ac.uk](https://discovery.ucl.ac.uk) [discovery.ucl.ac.uk]
- [2. The Meyer–Schuster rearrangement for the synthesis of \$\alpha,\beta\$ -unsaturated carbonyl compounds - Organic & Biomolecular Chemistry \(RSC Publishing\)](https://pubs.rsc.org) [pubs.rsc.org]
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